

# An In-depth Technical Guide to the Chemical and Physical Properties of Benzenepropanol

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## Compound of Interest

Compound Name: Benzenepropanol

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This technical guide provides a comprehensive overview of the core chemical and physical properties of **benzenepropanol**, also known as 3-phenyl-1-propanol or hydrocinnamyl alcohol. [1][2][3][4] This aromatic alcohol is a versatile compound utilized in the synthesis of various pharmaceuticals, fragrances, and flavoring agents. [1][3] Its structure, featuring a benzene ring attached to a propanol group, allows for various chemical modifications, making it a valuable building block in organic synthesis. [1][3]

## Chemical and Physical Properties

**Benzenepropanol** is a colorless to pale yellow, slightly viscous liquid. [1][5][6] It possesses a characteristic sweet, floral-balsamic odor reminiscent of hyacinths and a sweet, pungent taste suggestive of apricot. [2][5][6]

## General and Physical Properties

The fundamental physical and chemical properties of **benzenepropanol** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O	[1][3]
Molecular Weight	136.19 g/mol	[3][6]
Appearance	Clear, colorless to pale yellow, slightly viscous liquid	[1][3][5][6]
Odor	Sweet, floral-balsamic, reminiscent of hyacinths	[5][6]
Melting Point	< -18 °C	[2][5][6][7][8]
Boiling Point	235-236 °C	[3][5][6][7]
119-121 °C at 12 mmHg	[5][7][8]	
Density	1.001 g/mL at 20 °C	[5][7][8]
0.995 g/cm <sup>3</sup> at 25 °C	[2]	
Flash Point	109 °C (229 °F)	[5][6][9]
Refractive Index (n <sub>20</sub> /D)	1.526	[5][6][7][8]
Vapor Pressure	0.0234 mm Hg at 25 °C	[2][6]
LogP (Octanol/Water Partition Coefficient)	1.88 - 1.9	[2][6]

## Solubility

Solvent	Solubility	Source(s)
Water	Very slightly soluble (1:300); 5,680 mg/L at 25 °C	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Ethanol	Soluble	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Propylene Glycol	Soluble	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Non-volatile Oils	Soluble	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Glycerol	Insoluble	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Mineral Oil	Insoluble	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>

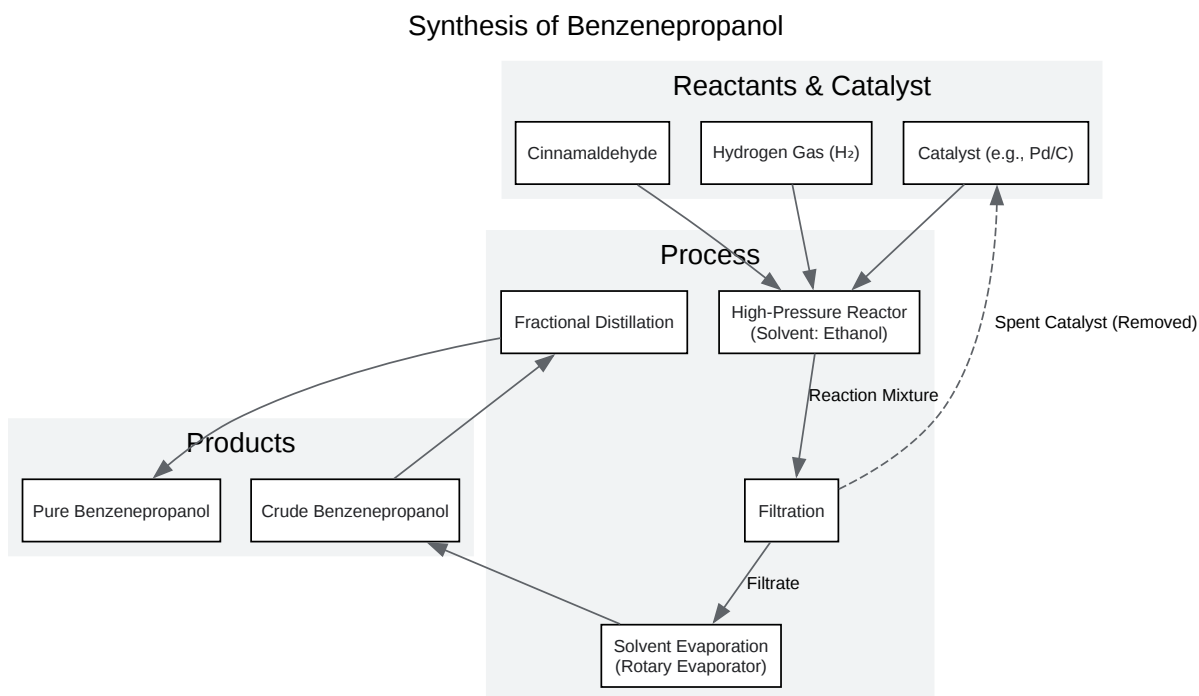
## Experimental Protocols

### Synthesis: Hydrogenation of Cinnamaldehyde

A primary method for the industrial preparation of **benzenepropanol** is the hydrogenation of cinnamaldehyde.[\[5\]](#)[\[6\]](#)[\[9\]](#) This reaction involves the reduction of both the alkene and aldehyde functional groups of cinnamaldehyde.

#### Methodology:

- **Catalyst Preparation:** A suitable hydrogenation catalyst, such as palladium on carbon (Pd/C) or a nickel-based catalyst, is suspended in a solvent like ethanol within a high-pressure reactor.
- **Reaction Setup:** Cinnamaldehyde is dissolved in the same solvent and added to the reactor.
- **Hydrogenation:** The reactor is sealed, purged with nitrogen, and then pressurized with hydrogen gas. The reaction mixture is stirred vigorously at a controlled temperature and pressure until the uptake of hydrogen ceases, indicating the completion of the reaction.
- **Work-up:** The catalyst is removed by filtration. The filtrate, containing the product, is then concentrated under reduced pressure to remove the solvent.
- **Purification:** The resulting crude **benzenepropanol** is purified by fractional distillation under reduced pressure to yield the final high-purity product.[\[5\]](#)[\[9\]](#)



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Caption: Workflow for the synthesis of **benzenepropanol** via hydrogenation.

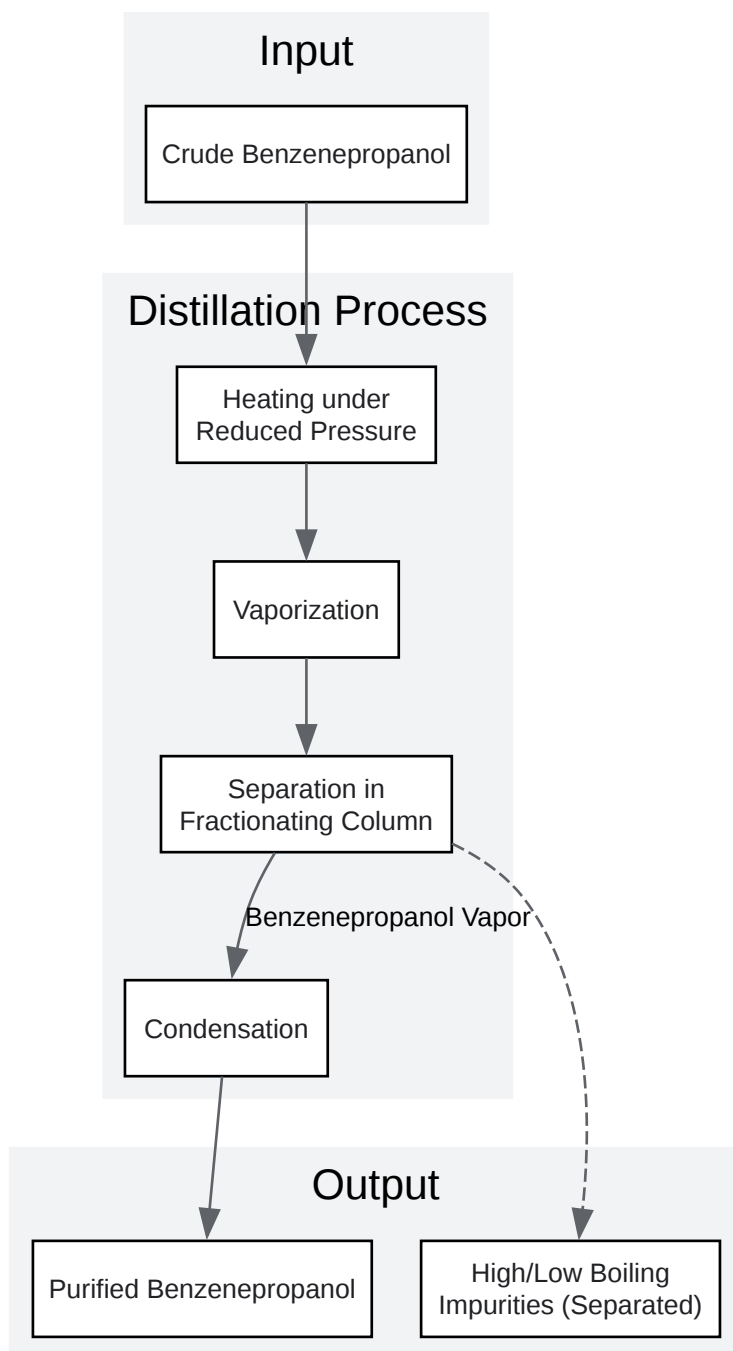
## Purification: Fractional Distillation

Fractional distillation is a key technique for purifying **benzenepropanol**, especially after synthesis, to separate it from unreacted starting materials, byproducts, or solvents.[5][9] Given its relatively high boiling point, distillation is typically performed under reduced pressure (vacuum distillation) to prevent thermal decomposition.

Methodology:

- **Apparatus Setup:** A fractional distillation apparatus is assembled, including a round-bottom flask, a fractionating column (e.g., Vigreux), a condenser, a receiving flask, and a vacuum source with a pressure gauge.
- **Sample Charging:** The crude **benzenepropanol** is placed in the round-bottom flask with boiling chips or a magnetic stir bar.
- **Distillation:** The system is evacuated to the desired pressure (e.g., 12 mmHg). The flask is then heated gently.
- **Fraction Collection:** The vapor rises through the fractionating column, and fractions are collected based on their boiling points. For **benzenepropanol**, the fraction boiling at 119-121 °C at 12 mmHg is collected.<sup>[5][7][8]</sup>
- **Completion:** Heating is discontinued once the desired fraction has been collected, and the system is allowed to cool before being carefully returned to atmospheric pressure.

## Purification by Fractional Distillation



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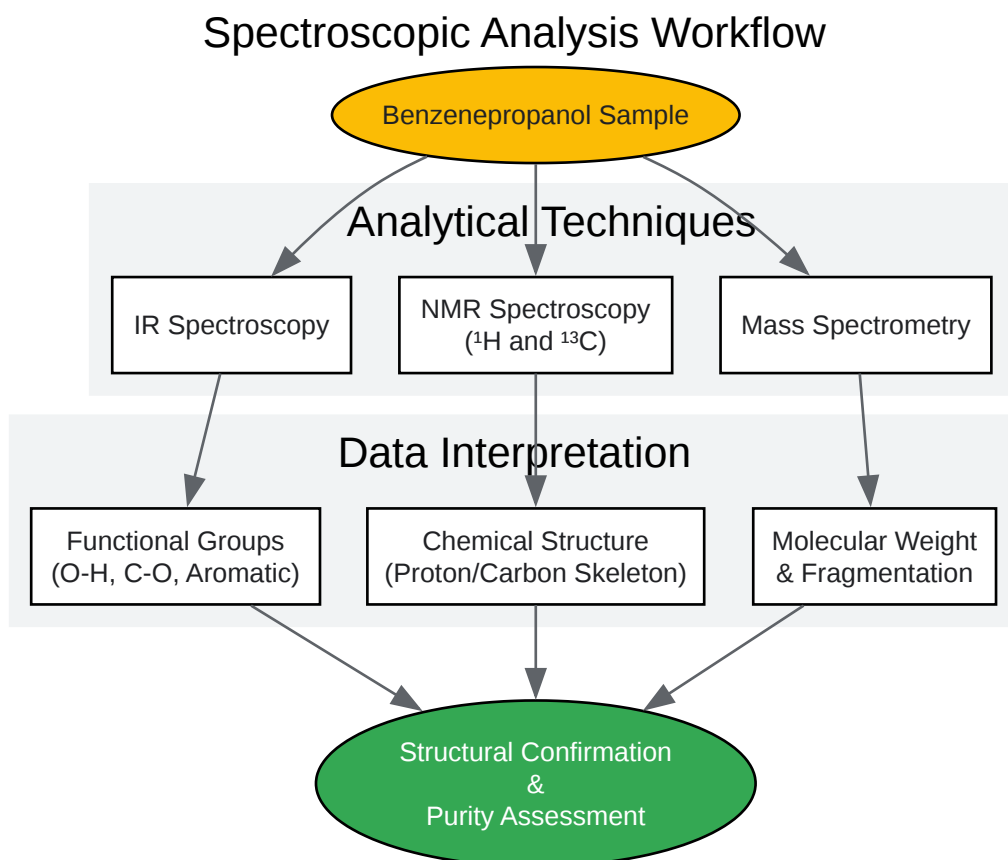
Caption: General workflow for purification via fractional distillation.

## Structural Characterization: Spectroscopic Analysis

The identity and purity of **benzenepropanol** are confirmed using a combination of spectroscopic techniques.

#### Methodology:

- Infrared (IR) Spectroscopy: An IR spectrum is obtained to identify key functional groups. For **benzenepropanol**, characteristic peaks include a strong, broad O-H stretch around 3300-3400  $\text{cm}^{-1}$ , a C-O stretch near 1000  $\text{cm}^{-1}$ , and peaks corresponding to the aromatic C-H and C=C bonds of the benzene ring.[\[10\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: Provides information on the number and environment of hydrogen atoms. The spectrum will show distinct signals for the aromatic protons, the two methylene ( $-\text{CH}_2-$ ) groups, and the hydroxyl ( $-\text{OH}$ ) proton.[\[10\]](#) The splitting patterns of the methylene groups help confirm the propyl chain structure.
  - $^{13}\text{C}$  NMR: Shows the number of unique carbon environments, confirming the nine carbon atoms in the structure.
- Mass Spectrometry (MS): MS is used to determine the molecular weight of the compound. The mass spectrum of **benzenepropanol** will show a molecular ion ( $\text{M}^+$ ) peak corresponding to its molecular weight (136.19 g/mol).[\[6\]](#) Fragmentation patterns can further confirm the structure.



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Caption: Workflow for the structural elucidation of **benzenepropanol**.

## Safety and Handling

**Benzenepropanol** is considered a mild irritant to the skin and eyes.[1] Appropriate personal protective equipment (PPE), such as safety goggles and gloves, should be worn when handling the chemical.[11][12] It should be handled in a well-ventilated area to avoid inhalation of vapors.[11][12]

- Hazard Classifications: Eye Damage 1, Skin Corrosion 1B.[8]
- Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide for fires.[2]
- Storage: Store in a tightly closed container in a dry, well-ventilated place below +30°C.[6][13]



This guide provides a foundational understanding of **benzenepropanol**'s properties and associated experimental methodologies. For detailed procedural steps and safety protocols, always refer to specific laboratory standard operating procedures and the latest Safety Data Sheets (SDS).

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